

Application Notes and Protocols for Preparing WJ460 Stock Solution in DMSO

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Compound of Interest

Compound Name: WJ460

Cat. No.: B611810

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Introduction

WJ460 is a potent small molecule inhibitor of myoferlin (MYOF), a protein implicated in cancer cell invasion, metastasis, and angiogenesis.[1][2] Due to its hydrophobic nature, **WJ460** requires dissolution in a suitable organic solvent for use in biological assays. Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **WJ460** for in vitro and in vivo studies. This document provides detailed protocols for the preparation, storage, and handling of **WJ460** stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative data for **WJ460**.

Property	Value	Reference
Molecular Weight	460.59 g/mol	[3]
DMSO Solubility	250 mg/mL	[3]
IC50 (MDA-MB-231 cells)	43.37 ± 3.42 nM (Matrigel-invasion assay)	[4]
IC50 (BT549 cells)	36.40 ± 4.51 nM (Matrigel-invasion assay)	[4]
Binding Affinity (KD)	~1.330 ± 0.220 µM (for MYOF C2 domain)	[4]

Experimental Protocols

Materials

- **WJ460** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM WJ460 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **WJ460** in DMSO, a common starting concentration for in vitro cell-based assays.

- Determine the required mass of **WJ460**:
 - The molecular weight of **WJ460** is 460.59 g/mol .

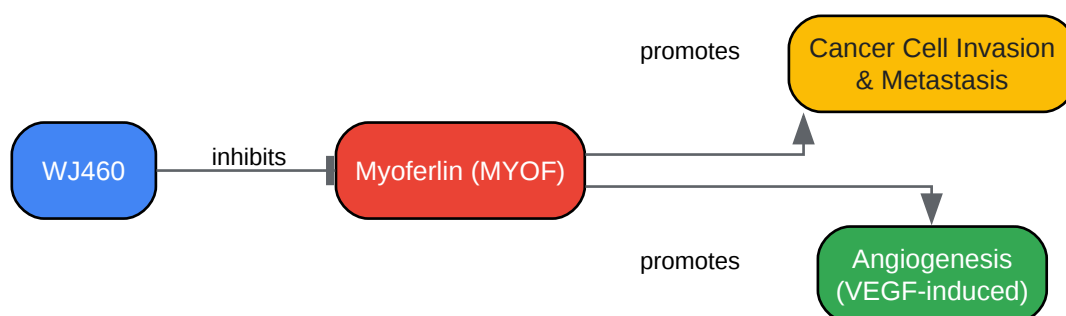
- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 460.59 \text{ g/mol} \times 1000 \text{ mg/g} = 4.61 \text{ mg}$
- Weighing **WJ460**:
 - Carefully weigh out 4.61 mg of **WJ460** powder using a calibrated analytical balance.
 - Note: It is recommended to weigh a slightly larger amount and adjust the volume of DMSO accordingly to achieve the desired concentration, as accurately weighing very small quantities can be challenging.
- Dissolving **WJ460** in DMSO:
 - Aseptically add the weighed **WJ460** powder to a sterile amber or foil-wrapped microcentrifuge tube.
 - Add 1 mL of anhydrous or molecular biology grade DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the **WJ460** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution if precipitation is observed.[\[2\]](#)
- Storage and Handling:
 - Store the 10 mM **WJ460** stock solution at -20°C or -80°C for long-term storage.
 - For frequent use, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Protect the stock solution from light.
 - Before use, thaw the stock solution at room temperature and vortex briefly to ensure homogeneity.

Protocol for Preparing a Working Solution for Cell-Based Assays

- Determine the final desired concentration of **WJ460** for your experiment (e.g., 50 nM, 100 nM).^{[2][5]}
- Perform a serial dilution of the 10 mM DMSO stock solution in cell culture medium to achieve the final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
 - Always add the **WJ460** stock solution to the culture medium, not the other way around, to ensure proper mixing and avoid precipitation.
- Include a vehicle control in your experiments by adding the same final concentration of DMSO (without **WJ460**) to a set of control cells.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **WJ460** and the experimental workflow for preparing a stock solution.



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Caption: Mechanism of action of **WJ460** as a myoferlin inhibitor.

Caption: Workflow for preparing and using **WJ460** stock solution.

Stability and Storage

While specific long-term stability data for **WJ460** in DMSO is not extensively published, it is recommended to follow standard laboratory practices for similar small molecules.[6] Store the DMSO stock solution at -20°C or -80°C in tightly sealed, light-protected aliquots. Avoid repeated freeze-thaw cycles. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[2] If precipitation is observed in the stock solution upon thawing, gentle warming and vortexing can be used to redissolve the compound.

Disclaimer

This document is intended for research use only. The provided protocols and information are based on currently available data and should be adapted as necessary for specific experimental requirements. Always follow appropriate laboratory safety procedures when handling chemical reagents.

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